

# Essential Safety and Logistical Information for Handling Naronapride

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## Compound of Interest

Compound Name: Naronapride

Cat. No.: B1676966

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This document provides crucial safety and logistical guidance for researchers, scientists, and drug development professionals handling **Naronapride**. The following procedures are designed to ensure a safe laboratory environment and proper management of this compound.

**Naronapride** is an investigational drug under development for various gastrointestinal disorders.[1][2][3] As a substance intended for pharmacological use, it requires careful handling to minimize exposure and ensure safety.

## Hazard Identification and Classification

According to the provided Safety Data Sheet (SDS), **Naronapride** is classified as follows:

- Acute toxicity, Oral (Category 4), H302: Harmful if swallowed.[4]
- Acute aquatic toxicity (Category 1), H400: Very toxic to aquatic life.[4]
- Chronic aquatic toxicity (Category 1), H410: Very toxic to aquatic life with long lasting effects.

Hazard Class	GHS Classification	Hazard Statement
Acute Toxicity (Oral)	Category 4	H302: Harmful if swallowed
Acute Aquatic Toxicity	Category 1	H400: Very toxic to aquatic life
Chronic Aquatic Toxicity	Category 1	H410: Very toxic to aquatic life with long lasting effects

## Personal Protective Equipment (PPE)

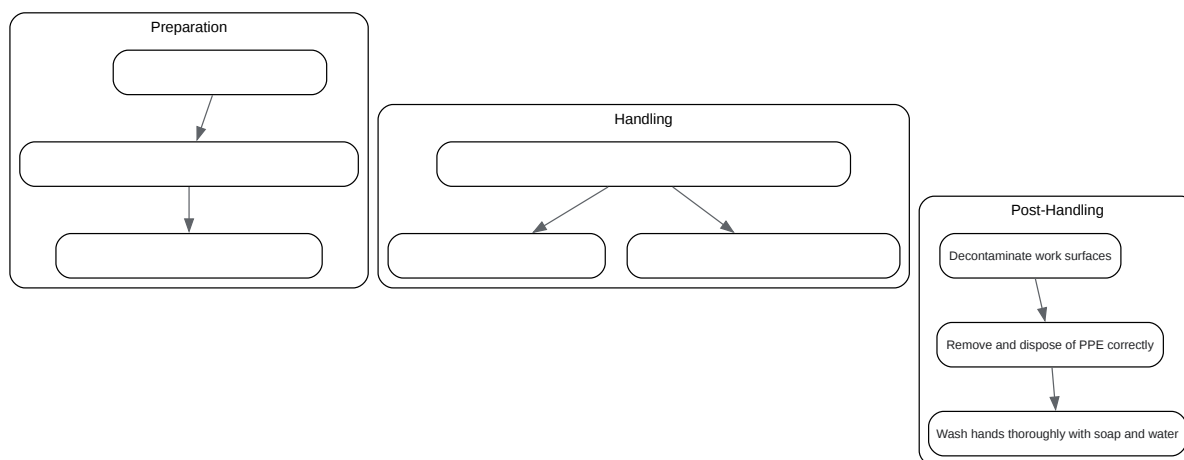
Due to the hazardous nature of **Naronapride**, the following personal protective equipment is mandatory to prevent skin contact, inhalation, and ingestion.

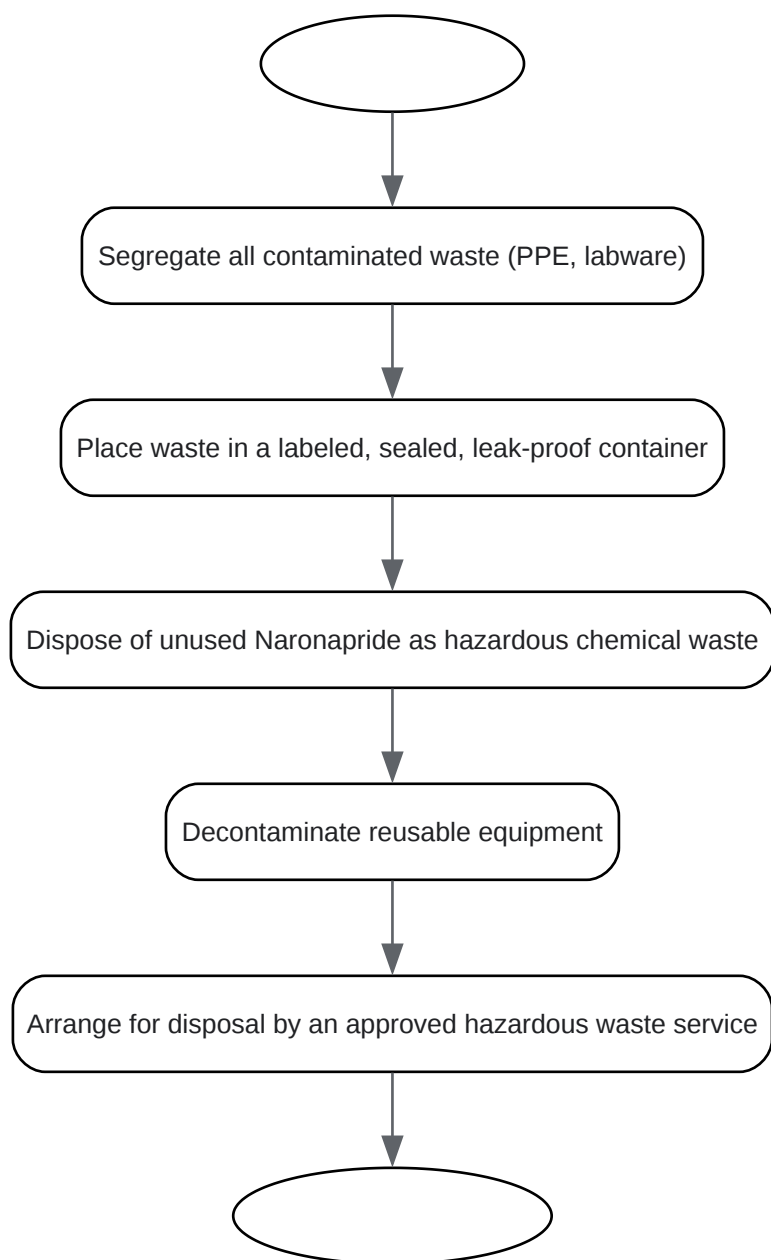
PPE Category	Item	Specifications
Hand Protection	Gloves	Powder-free disposable nitrile or surgical latex gloves (minimum 4 mils thickness). Double gloving is recommended.
Body Protection	Gown	Disposable, lint-free, low-permeability fabric gown with a solid front, long sleeves, and tight-fitting cuffs.
Eye Protection	Safety Goggles/Face Shield	Chemical splash goggles or a face shield should be worn if there is a potential for splashing.
Respiratory Protection	Respirator	A NIOSH-certified N95 or N100 respirator is recommended if there is a risk of generating airborne powder or aerosols.

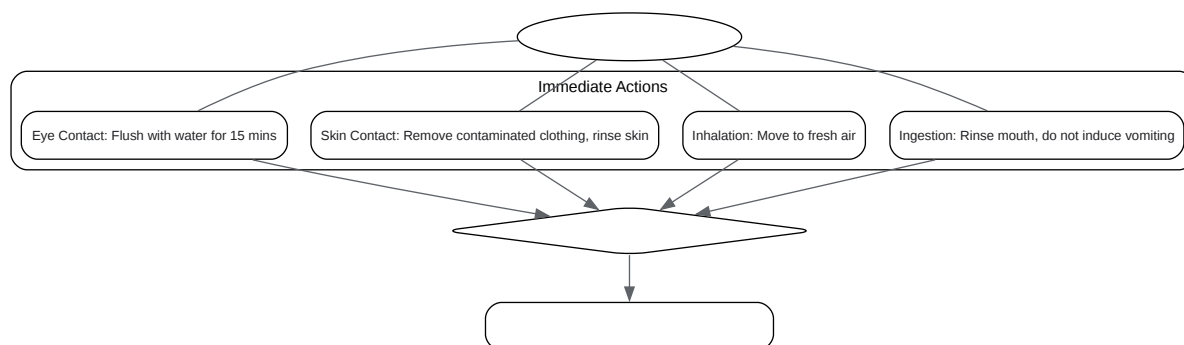
## Operational Plans

### Safe Handling Workflow

Adherence to a strict workflow is essential to minimize the risk of exposure during the handling of **Naronapride**.







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- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling Naronapride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1676966#personal-protective-equipment-for-handling-naronapride]

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